

Essential Safety and Logistical Information for Handling Lornoxicam

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Compound of Interest

Compound Name: Lornoxicam

Cat. No.: B608637

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of active pharmaceutical ingredients such as **Lornoxicam** is paramount. This guide provides essential procedural information to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Lornoxicam**, particularly in its powdered form, adherence to the following Personal Protective Equipment (PPE) guidelines is mandatory to prevent accidental exposure.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be equipped with side-shields to protect against splashes and airborne particles.[1]
Hand Protection	Protective Gloves	Chemically resistant gloves should be worn.[1]
Body Protection	Impervious Clothing	A lab coat or other impervious clothing is necessary to protect the skin.[1]
Respiratory Protection	Suitable Respirator	A respirator is required in situations where dust or aerosols may be generated.[1]

Hazard and Safety Data

While specific occupational exposure limits for **Lornoxicam** are not publicly established[1][2], the compound is classified as fatal if swallowed[2]. The following table summarizes key safety information.

Parameter	Data	Source
Acute Oral Toxicity	Fatal if swallowed.	[2]
Melting Point	225-230°C	[1]
Primary Hazards	Acute toxicity (oral).	

Experimental Protocols: Safe Handling and Disposal

Standard Handling Procedures:

- Preparation: Before handling **Lornoxicam**, ensure that a designated work area is clean and uncluttered. An accessible safety shower and eye wash station are mandatory.[1]

- Personal Protective Equipment (PPE): Don the appropriate PPE as detailed in the table above.
- Weighing and Aliquoting: When weighing or otherwise manipulating **Lornoxicam** powder, perform these tasks in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risks.
- Solution Preparation: When preparing solutions, add **Lornoxicam** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water.^[3] Clean all equipment and the work surface to prevent cross-contamination.

Disposal Plan:

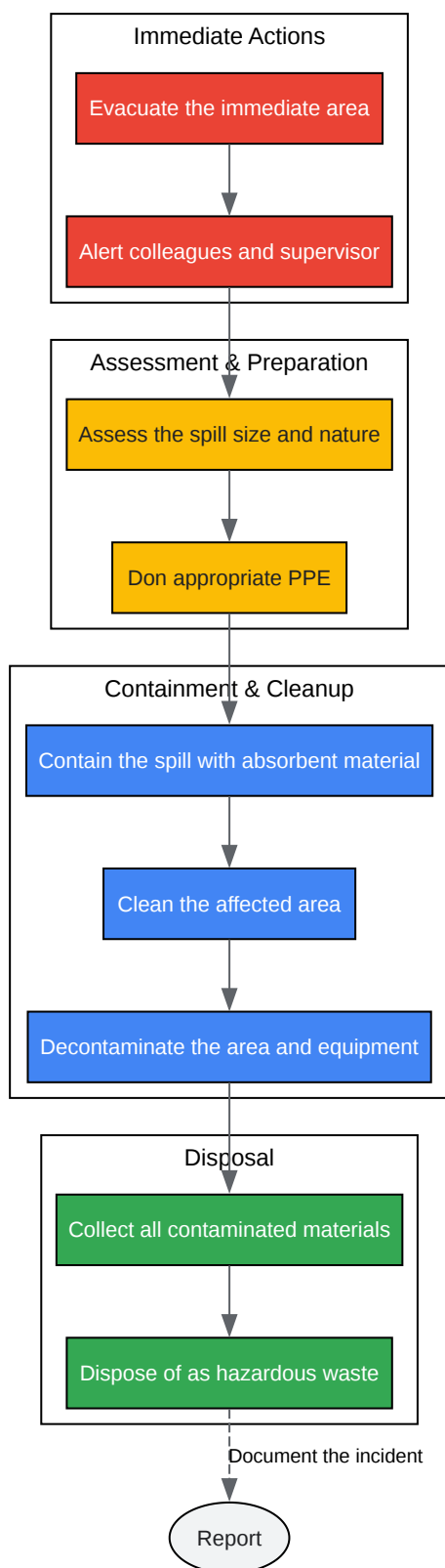
Disposal of **Lornoxicam** and any contaminated materials must be conducted in accordance with local, state, and federal regulations.

- Waste Collection:
 - Collect all solid waste, including unused **Lornoxicam** powder and contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a clearly labeled, sealed container designated for chemical waste.
 - Collect liquid waste containing **Lornoxicam** in a separate, clearly labeled, sealed container.
- Waste Disposal:
 - Do not dispose of **Lornoxicam** down the drain.^[2]
 - Arrange for the disposal of chemical waste through a licensed environmental waste management company.
 - For unused or expired medication in a non-laboratory setting, the best method of disposal is a drug take-back program. If unavailable, mix the medication with an undesirable

substance like coffee grounds or cat litter, place it in a sealed bag, and dispose of it in the household trash.^[4]^[5]

Spill Response Workflow

In the event of a **Lornoxicam** spill, follow the procedural workflow outlined below.



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Caption: A flowchart outlining the step-by-step procedure for responding to a **Lornoxicam** spill.

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